

Safeguarding Your Research: A Comprehensive Guide to Handling Gly-Gly-AMC

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Compound of Interest

Compound Name: Gly-Gly-AMC

Cat. No.: B163781

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For researchers and scientists engaged in drug development and cellular analysis, the proper handling of chemical reagents is paramount for both personal safety and experimental integrity. This guide provides essential, immediate safety and logistical information for the fluorogenic peptide substrate, **Gly-Gly-AMC** (CAS 208645-74-3), including detailed operational and disposal plans. Our aim is to be your preferred source for laboratory safety and chemical handling information, building trust by delivering value beyond the product itself.

Immediate Safety and Handling Precautions

According to the Safety Data Sheet (SDS) provided by Cayman Chemical, **Gly-Gly-AMC** is not classified as a hazardous substance according to the Globally Harmonized System (GHS). However, it is crucial to adhere to standard laboratory safety practices to minimize any potential risks.

Personal Protective Equipment (PPE):

The following PPE is recommended when handling **Gly-Gly-AMC** in its solid form or in solution:

PPE Category	Item	Specification
Eye Protection	Safety Glasses	Must be worn at all times in the laboratory.
Hand Protection	Nitrile Gloves	Standard laboratory grade.
Body Protection	Laboratory Coat	To protect skin and clothing.

Operational Plan: From Receipt to Experimentation

A systematic approach to handling **Gly-Gly-AMC** ensures a safe and efficient workflow.

1. Receiving and Inspection:

- Upon receipt, verify that the container is intact and properly labeled.
- Inspect for any signs of damage or leakage.
- Confirm that the product name and CAS number match your order.

2. Storage:

- Store the lyophilized powder at -20°C in a tightly sealed container.[\[1\]](#)
- The product is stable for at least four years when stored correctly.[\[1\]](#)
- Keep the container in a designated, clearly labeled area for chemical reagents.

3. Preparation of Stock Solutions:

- Handle the solid powder in a well-ventilated area. For weighing, a chemical fume hood is recommended to avoid inhalation of fine particles.
- Consult the product datasheet for solubility information in various solvents such as DMSO, DMF, and Ethanol.[\[1\]](#)
- When dissolving, add the solvent slowly to the solid to avoid splashing.

4. Use in Experiments:

- Always wear the recommended PPE when handling solutions containing **Gly-Gly-AMC**.
- Avoid direct contact with skin and eyes.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the chemical.

5. Spill Cleanup:

- In case of a spill of the solid powder, avoid creating dust.
- Gently cover the spill with absorbent material.
- Carefully scoop the material into a designated waste container.
- Clean the spill area with a damp cloth, and dispose of the cloth as chemical waste.
- For liquid spills, absorb with an inert material and place it in a sealed container for disposal.

Disposal Plan

As **Gly-Gly-AMC** is not classified as hazardous, disposal procedures should follow institutional and local regulations for non-hazardous chemical waste.

1. Waste Identification and Collection:

- Collect all waste materials containing **Gly-Gly-AMC**, including unused solutions, contaminated consumables (e.g., pipette tips, tubes), and spill cleanup materials, in a clearly labeled, sealed waste container.
- The label should include the full chemical name ("**Gly-Gly-AMC**") and indicate that it is non-hazardous waste.

2. Segregation:

- Do not mix **Gly-Gly-AMC** waste with hazardous waste streams unless required by your institution's specific protocols.

3. Institutional Disposal:

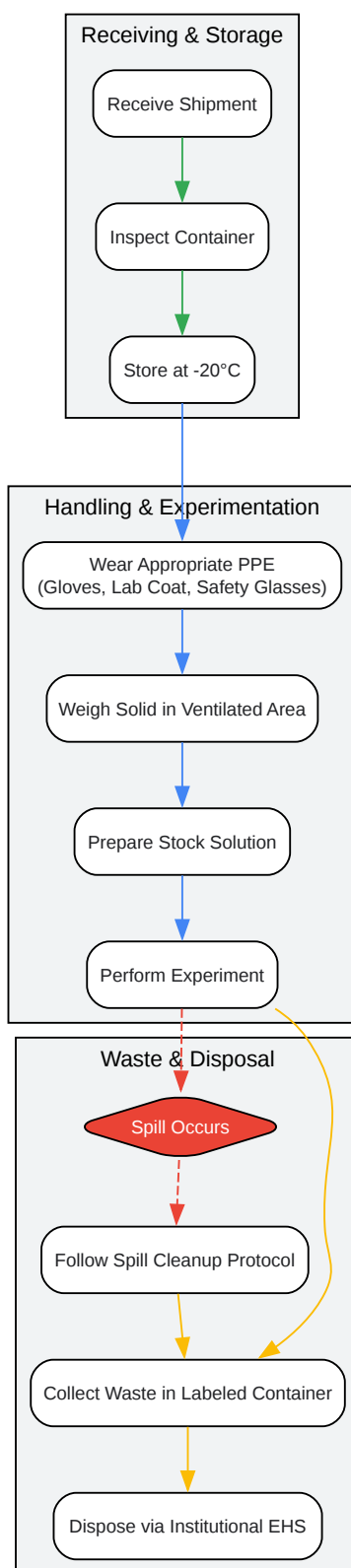
- Contact your institution's Environmental Health and Safety (EHS) department for their specific procedures for the disposal of non-hazardous chemical waste.
- Follow their guidance for waste pickup and final disposal.

Quantitative Data Summary

Parameter	Value	Source
CAS Number	208645-74-3	Cayman Chemical
Molecular Formula	C ₁₄ H ₁₅ N ₃ O ₄	Cayman Chemical
Formula Weight	289.3 g/mol	Cayman Chemical
Appearance	A crystalline solid	Cayman Chemical
Storage Temperature	-20°C	[1]
Stability	≥ 4 years	[1]
Solubility (DMSO)	20 mg/mL	[1]
Solubility (DMF)	1 mg/mL	[1]
Solubility (Ethanol)	1 mg/mL	[1]
Excitation Maximum	340-360 nm	[1]
Emission Maximum	440-460 nm	[1]

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **Gly-Gly-AMC**, from receiving the product to its final disposal.



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Caption: Workflow for the safe handling of **Gly-Gly-AMC**.

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References

- 1. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
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Email: info@benchchem.com